

Application in Synthesis: 8-(4-Bromophenoxy)caffeine

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

[Get Quote](#)

The Ullmann reaction between 8-bromocaffeine and 4-bromophenol is a proven method for creating new chemical entities, as detailed in a 2019 research publication [1].

Aspect	Details
Reactants	8-Bromocaffeine, 4-Bromophenol [1]
Catalyst System	Copper powder, Pyridine [1]
Base	Sodium Carbonate [1]
Solvent	Dimethylformamide [1]
Reaction Conditions	Reflux for 6 hours [1]
Product	8-(4-Bromophenoxy)caffeine [1]
Yield	51% [1]
Purification	Recrystallization from ethanol [1]
Product Characterization	Melting point: 233-234 °C; Crystal structure determined by X-ray diffraction [1]

Detailed Experimental Procedure

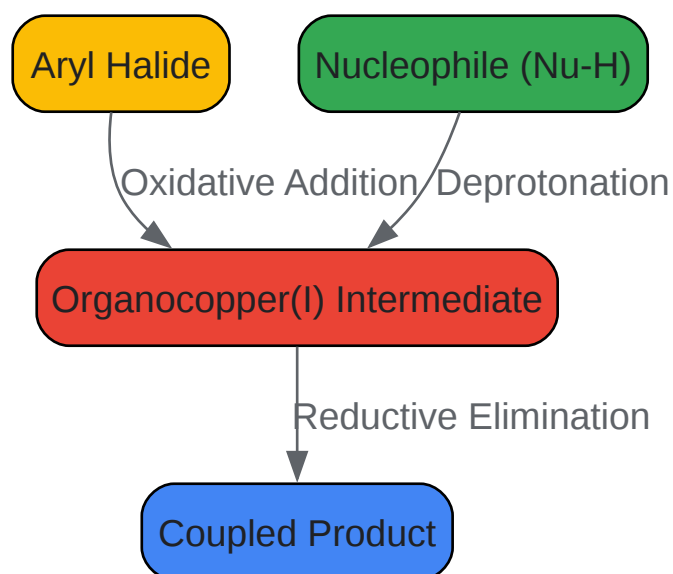
For researchers aiming to reproduce this synthesis, here is the detailed protocol from the literature [1]:

- **Reaction Setup:** In a 50 mL flask equipped with a condenser and a calcium chloride drying tube, combine the following:
 - 8-Bromocaffeine (3 mmol, 0.82 g)
 - 4-Bromophenol (2 mmol)
 - Anhydrous Sodium Carbonate (4 mmol, 0.55 g)
 - Copper powder (2 mmol, 0.013 g)
 - Pyridine (4 drops)
 - Dimethylformamide (15 mL)
- **Reaction Execution:** Heat the mixture under reflux for 6 hours.
- **Work-up:** Dissolve the resulting precipitated solid in ethanol (15 mL) and filter to remove insoluble inorganic salts (sodium carbonate and copper).
- **Purification:** Purify the crude product via recrystallization from ethanol to obtain the final compound as crystals.

The Ullmann Reaction: Context and Modern Variations

The traditional Ullmann reaction couples two aryl halides to form a biaryl compound using stoichiometric copper at high temperatures (>200 °C) [2] [3] [4]. The reaction involving 8-bromocaffeine is more precisely categorized as an **Ullmann-type condensation** or **nucleophilic aromatic substitution**, where the bromophenol acts as a nucleophile displacing the halogen on the caffeine derivative [5].

A generalized mechanism for this copper-mediated coupling is illustrated below.



[Click to download full resolution via product page](#)

Simplified mechanism for copper-catalyzed Ullmann-type condensation

Modern catalysis research has enhanced this process. The use of **bidentate ligands** (e.g., amino acids, oxalamides, 1,10-phenanthroline) allows for milder reaction conditions, lower catalyst loading, and better functional group tolerance [2] [4] [6]. A notable recent advancement is the development of **catalyst-free Ullmann coupling in microdroplets**, which occurs at room temperature without metal catalysts, though this is not yet applied to caffeine systems [7].

Key Considerations for Researchers

- **Reaction Specificity:** The 8-position of caffeine is activated for nucleophilic substitution, making it a suitable substrate for Ullmann-type reactions with phenols [1]
- **Catalyst Choice:** While the referenced procedure uses copper powder, modern catalytic systems with Cu(I) salts and ligands may offer improved efficiency [4]
- **Structural Analysis:** The product's dihedral angle between caffeine and phenoxy moieties (58.18°) influences its three-dimensional structure and potential biological activity [1]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Synthesis and X-ray crystal structure of - (4-bromophenoxy) caffeine [redalyc.org]
2. - Wikipedia Ullmann reaction [en.wikipedia.org]
3. : Mechanism, Examples & Exam Tips Ullmann Reaction [vedantu.com]
4. Recent synthetic developments and applications of the ullmann ... [pmc.ncbi.nlm.nih.gov]
5. Ullmann Reaction [organic-chemistry.org]
6. The mechanism of the modified Ullmann reaction [pubmed.ncbi.nlm.nih.gov]
7. Catalyst-free Ullmann coupling in aqueous... | Nature Communications [nature.com]

To cite this document: Smolecule. [Application in Synthesis: 8-(4-Bromophenoxy)caffeine]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b572041#ullmann-reaction-8-bromocaffeine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com